

Chemical and physical properties of crystalline (-)-Menthol

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Compound of Interest

Compound Name: (-)-Menthol

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An In-depth Technical Guide to the Chemical and Physical Properties of Crystalline **(-)-Menthol**

Introduction

(-)-Menthol is a naturally occurring monoterpenoid organic compound derived from the oils of plants in the mint family, such as peppermint and corn mint.[1] It is a waxy, crystalline substance, white or clear in color, which is solid at room temperature and melts slightly above it.[1][2] The primary natural form is (-)-menthol, which is assigned the (1R,2S,5R) configuration.[1][2] Renowned for its characteristic minty aroma and its ability to produce a cooling sensation upon contact, **(-)-menthol** is extensively utilized in pharmaceuticals, cosmetics, food and beverages, and perfumery.[3][4] This guide provides a comprehensive overview of the core chemical and physical properties of crystalline **(-)-menthol** for researchers, scientists, and drug development professionals.

Chemical Properties

(-)-Menthol, or levomenthol, is a cyclic terpene alcohol.[5][6] Its structure is based on a p-menthane backbone, which consists of a cyclohexane ring with a methyl group and an isopropyl group at the 1 and 4 positions, respectively.[7][8] The presence of a hydroxyl group makes it an alcohol, and its three chiral centers give rise to several stereoisomers.[6] The (1R,2S,5R) configuration of **(-)-menthol** is the most stable, as all three bulky groups (hydroxyl, methyl, and isopropyl) can orient in equatorial positions in the chair conformation of the cyclohexane ring.[1]

Data Presentation: General and Chemical Properties

Property	Value	Source
IUPAC Name	(1R,2S,5R)-5-methyl-2-(propan-2-yl)cyclohexan-1-ol	[9]
Molecular Formula	C ₁₀ H ₂₀ O	[4]
Molecular Weight	156.27 g/mol	[4]
CAS Registry Number	2216-51-5	[1]
Appearance	Colorless or white acicular or prismatic crystals; waxy solid. [1][5]	
Odor	Strong, pleasant peppermint-like aroma.[5][10]	
Taste	Initially burning, followed by a cooling sensation.[5]	
pKa (Strongest Acidic)	19.55	[7][8]
pKa (Strongest Basic)	-0.81	[7][8]

Physical Properties

Crystalline **(-)-menthol** is characterized by its distinct physical parameters, which are crucial for its handling, formulation, and application. Pure (-)-menthol has four crystal forms, with the α form being the most stable and appearing as familiar broad needles.[1]

Data Presentation: Thermodynamic and Physical State Properties

Property	Value	Source
Melting Point	41-45 °C (α crystalline form)	[1] [11]
Boiling Point	212 - 216 °C	[5]
Density	0.890 g/cm ³ (solid)	[1]
Vapor Pressure	0.8 mmHg at 20 °C	[5]
Flash Point	93 - 101 °C	[12]
Autoignition Temperature	272 °C	[13]

Data Presentation: Solubility

(-)-Menthol is a hydrophobic molecule and is practically insoluble or only slightly soluble in water.[\[7\]](#)[\[14\]](#) It is, however, very soluble in many organic solvents.[\[4\]](#)[\[5\]](#)[\[14\]](#)

Solvent	Solubility	Temperature (°C)	Source
Water	0.4 - 0.56 g/L	20 - 25	[7][13]
Ethanol (95%)	633 g/100 g	20	[13]
Ethanol	~30 mg/mL	Not Specified	[15]
DMSO	~10 mg/mL	Not Specified	[15]
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	[15]
Chloroform	Very Soluble	Not Specified	[4]
Diethyl Ether	Very Soluble	Not Specified	[4]
Petroleum Ether	Very Soluble	Not Specified	[4]
Acetone	Soluble	Not Specified	[11]
Benzene	Soluble	Not Specified	[11]
Glacial Acetic Acid	Freely Soluble	Not Specified	[4]
Oils (fixed and volatile)	Freely Soluble	Not Specified	[16]

Data Presentation: Optical Properties

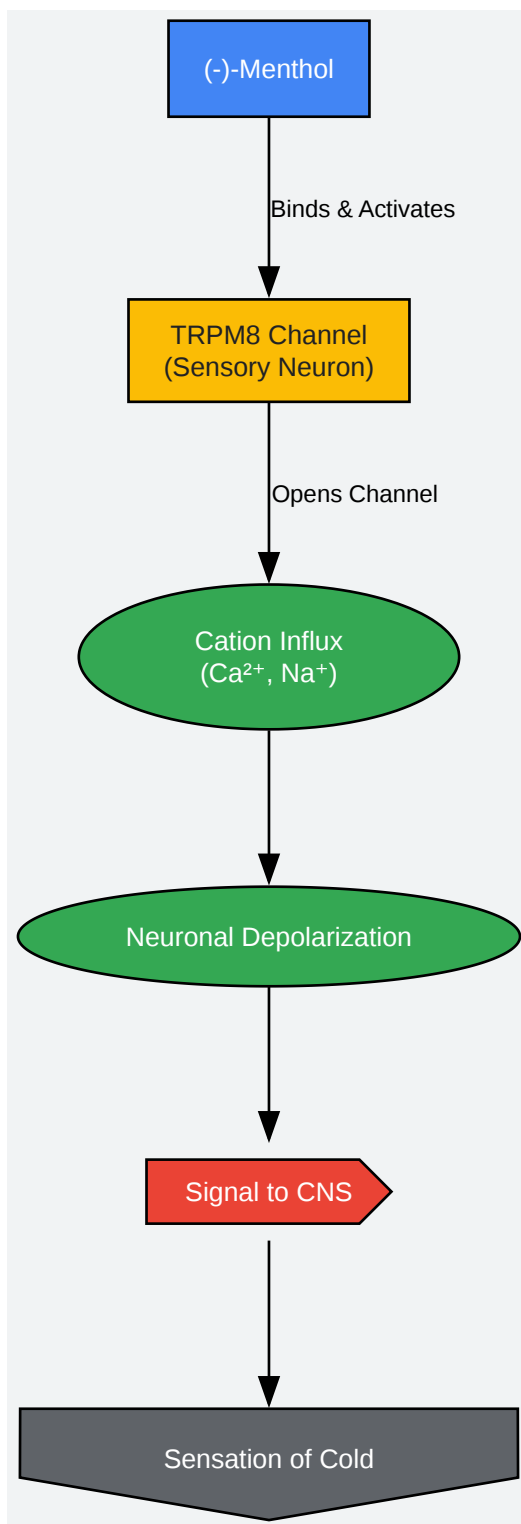
Property	Value	Source
Specific Rotation [α] _D	-49° to -51° (c=10 in ethanol)	[5]
Refractive Index (n _D)	1.458 - 1.461 at 20 °C	[4][11]

Biological Interactions and Signaling Pathways

(-)-Menthol exerts its physiological effects, particularly its characteristic cooling and analgesic properties, through interactions with specific cellular receptors.

TRPM8 Receptor Activation

The cooling sensation of menthol is primarily mediated by its activation of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[17][18] TRPM8 is a non-selective cation channel predominantly expressed in sensory neurons.[19][20] When activated by cold temperatures or agonists like menthol, TRPM8 allows an influx of cations (primarily Ca^{2+} and Na^{+}), which depolarizes the neuron and signals the sensation of cold.[21][22] The activation of TRPM8 by menthol is a key mechanism for its use in topical pain relief products.[17][18]

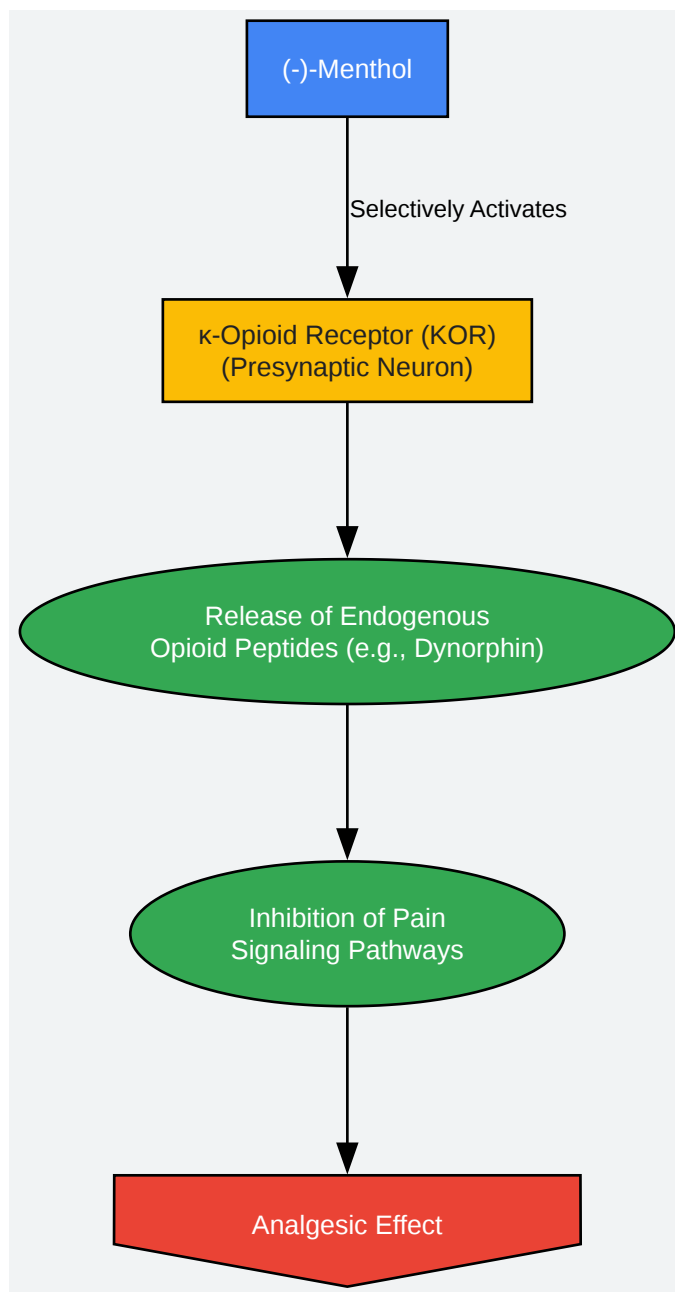


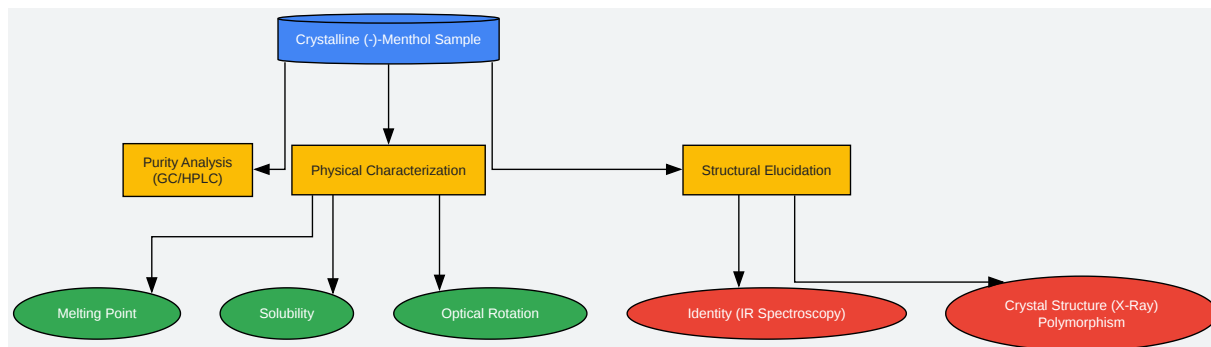
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Caption: **(-)-Menthol** activation of the TRPM8 channel pathway.

Analgesic Effects via κ -Opioid Receptors

In addition to its effects on TRP channels, **(-)-menthol** exhibits analgesic properties through the activation of κ -opioid receptors (KOR).^{[17][23]} Studies have shown that the antinociceptive effect of **(-)-menthol** can be blocked by opioid receptor antagonists.^{[17][23]} This interaction is stereospecific, as the (+)-menthol isomer does not produce the same analgesic effect.^[17] The activation of KOR by **(-)-menthol** is believed to trigger the release of endogenous opioid peptides, contributing to its pain-relieving capabilities.^{[17][18]}





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